

An In-depth Technical Guide to 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)-2-iodo-6-methoxyphenol

Cat. No.: B1354997

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This technical guide provides a comprehensive overview of the available data on **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol**, catering to researchers, scientists, and professionals in drug development. Due to the limited specific data on this compound, information from closely related analogues is included to provide a thorough understanding of its potential properties and handling requirements.

Chemical and Physical Properties

4-(Hydroxymethyl)-2-iodo-6-methoxyphenol is a substituted aromatic compound. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Source
Chemical Name	4-(Hydroxymethyl)-2-iodo-6-methoxyphenol	N/A
CAS Number	37987-21-6	N/A
Molecular Formula	C ₈ H ₉ IO ₃	N/A
Molecular Weight	280.06 g/mol	N/A
Synonyms	5-Iodovanillyl alcohol	N/A

Note: A comprehensive list of experimental physical properties such as melting point, boiling point, and solubility is not readily available in the public domain.

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol** is not publicly available. The following information is based on SDS for structurally related methoxyphenol compounds and should be used as a guideline for safe handling.^{[1][2][3]}

Hazard Identification:

Based on data from similar compounds, **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol** is anticipated to have the following hazards:

- Harmful if swallowed.^{[1][3]}
- Causes skin irritation.^[4]
- Causes serious eye irritation.^{[1][3][4]}
- May cause respiratory irritation.^[5]
- Harmful to aquatic life.^[4]

Precautionary Measures:

Category	Precautionary Statement
Prevention	Wash hands and any exposed skin thoroughly after handling.[1][2][4] Do not eat, drink or smoke when using this product.[4] Wear protective gloves, protective clothing, eye protection, and face protection.[1][4] Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
Response	If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[4] If on Skin: Wash with plenty of soap and water.[4] If skin irritation occurs, get medical advice/attention.[4] If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical advice/attention.[1]
Storage	Store in a well-ventilated place. Keep container tightly closed.[1][2]
Disposal	Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use tightly fitting safety goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

Experimental Protocols

Specific experimental protocols for the synthesis of **4-(Hydroxymethyl)-2-iodo-6-methoxyphenol** are not detailed in available literature. However, a representative synthesis for

the closely related, non-iodinated analogue, 4-(Hydroxymethyl)-2-methoxyphenol (Vanillyl alcohol), is well-documented.^[6] This procedure can serve as a foundational method, which could potentially be adapted for the synthesis of the target compound, for instance, through a subsequent electrophilic iodination of the aromatic ring.

Synthesis of 4-(Hydroxymethyl)-2-methoxyphenol:^[6]

This protocol describes the reduction of 4-hydroxy-3-methoxybenzaldehyde (vanillin) to 4-(hydroxymethyl)-2-methoxyphenol.

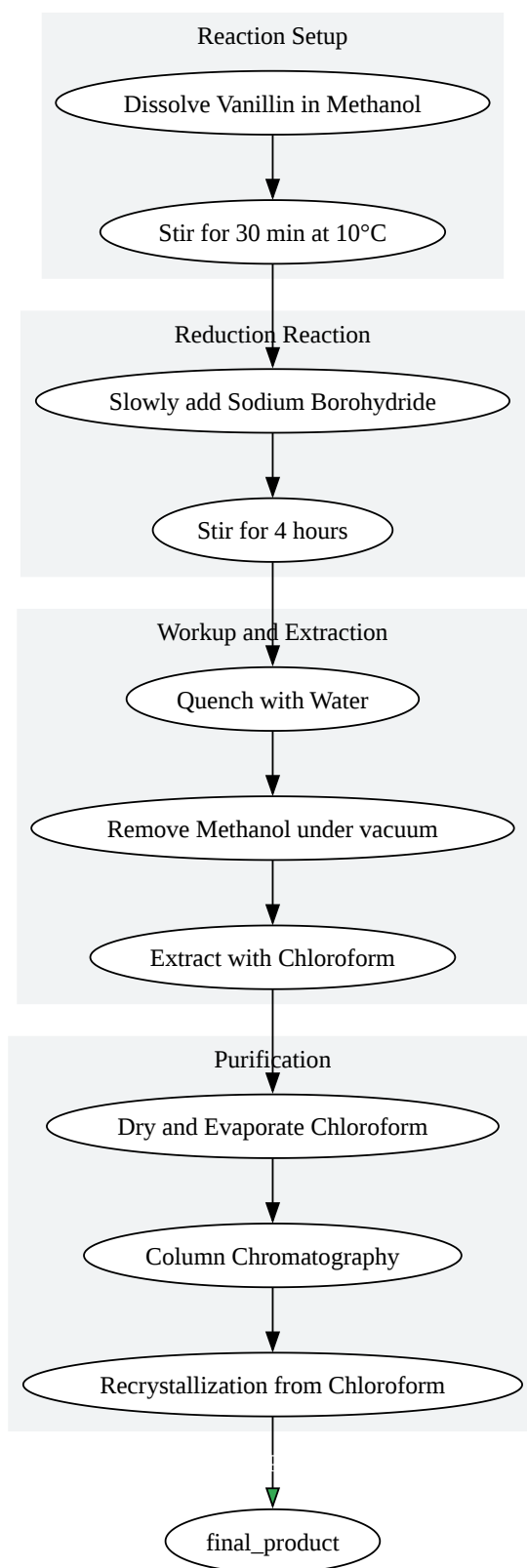
Materials:

- 4-Hydroxy-3-methoxybenzaldehyde (Vanillin)
- Methanol
- Sodium borohydride
- Water
- Chloroform
- Standard laboratory glassware and equipment for stirring, extraction, and purification.

Procedure:

- Dissolve 3.8 g (25 mmol) of 4-hydroxy-3-methoxybenzaldehyde in 40 ml of methanol in a suitable flask at 283 K (10 °C).
- Stir the solution for 30 minutes.
- Slowly add 0.94 g (25 mmol) of sodium borohydride to the reaction mixture.
- Continue stirring for 4 hours.
- Quench the reaction by adding 150 ml of water.
- Concentrate the solution under vacuum to remove the methanol.

- Extract the aqueous layer with chloroform.
- Combine the organic extracts, wash, dry, and evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography followed by recrystallization from chloroform to yield colorless plates of 4-(hydroxymethyl)-2-methoxyphenol.



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Caption: A diagram illustrating a hypothetical mechanism of antioxidant activity for a phenolic compound.

Conclusion

4-(Hydroxymethyl)-2-iodo-6-methoxyphenol is a compound for which detailed public information is scarce. While its basic chemical identity is known, comprehensive data on its physical properties, specific safety profile, and biological activities are lacking. The information provided in this guide, drawn from related compounds, offers a foundation for its safe handling and suggests potential avenues for its synthesis and biological investigation. Further research is necessary to fully characterize this compound and elucidate its potential applications in drug discovery and development. Professionals are advised to exercise caution and conduct their own risk assessments before handling this chemical.

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